

LC-MS/MS parameters for quantifying phomopsinamine

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Compound of Interest

Compound Name: *Phomopsinamine*

Cat. No.: *B14131099*

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Application Note: Quantitative Analysis of **Phomopsinamine** by LC-MS/MS

Introduction & Scientific Rationale

Phomopsinamine (MW 675.17 Da) is a macrocyclic hexapeptide derivative formed via the hydrolysis of the dicarboxylic acid side chain of Phomopsin A, the primary mycotoxin produced by *Diaporthe toxica* (formerly *Phomopsis leptostromiformis*). While Phomopsin A is the principal agent of lupinosis—a hepatotoxic disease in livestock—the quantification of **phomopsinamine** is critical for two reasons:

- **Degradation Marker:** It serves as a stable marker for the degradation of Phomopsin A in biological fluids (urine/plasma) and processed feed.
- **Structural Bioactivity:** Retaining the cyclic core responsible for tubulin binding, it remains a potent microtubule inhibitor, necessitating rigorous monitoring in safety pharmacology.

This protocol outlines a high-sensitivity LC-MS/MS workflow.^{[1][2]} Unlike standard mycotoxin screens, this method addresses the amphiphilic nature of the cyclic peptide core, utilizing a polar-embedded C18 phase to ensure retention of the polar amine moiety while minimizing matrix suppression.

Chemical Properties & MS/MS Optimization

Phomopsinamine shares the characteristic 13-membered ansa-macrolide ring with Phomopsin A but lacks the terminal dicarboxylic acid tail.^{[1][2]} This structural modification shifts the precursor ion while preserving the core fragmentation pattern.

- Compound: **Phomopsinamine (Phomopsinamine A)**^{[1][2][3][4]}
- Formula: C₃₂H₄₃ClN₆O₈^[2]
- Molecular Weight: 675.17 g/mol ^[2]
- Ionization: ESI Positive ([M+H]⁺)^{[1][2]}

MS/MS Transition Parameters

The following transitions are derived from the conserved cyclic peptide core fragmentation. The loss of the side chain in **phomopsinamine** removes the high-mass interferences often seen with Phomopsin A, but the core fragments (

226 and 323) remain consistent.

Analyte	Precursor Ion ()	Product Ion ()	Dwell (ms)	Cone Voltage (V)	Collision Energy (eV)	Type
Phomopsin amine	676.2	226.1	50	45	38	Quantifier
676.2	323.1	50	45	32	Qualifier	
Phomopsin A (Ref)	789.2	226.1	50	50	40	Reference

Note: The Quantifier ion (

226) corresponds to the characteristic proline-containing fragment of the cyclic core, highly specific to the phomopsin family.

Experimental Workflow

Sample Preparation: "Dilute-and-Shoot" with Acidic Stabilization

Phomopsinamine is prone to adsorption on glass surfaces; therefore, polypropylene (PP) labware is mandatory.^{[1][2]}

Reagents:

- Extraction Solvent: Methanol/Water/Acetic Acid (80:20:1 v/v/v).^[2]
- Diluent: 5 mM Ammonium Formate in Water (pH 3.0).^[2]

Protocol:

- Extraction: Weigh 2.0 g of homogenized sample (lupin flour/stubble) into a 50 mL PP tube.
- Solvation: Add 10 mL Extraction Solvent. Vortex vigorously for 30 seconds.
- Agitation: Shake on an orbital shaker for 60 minutes at room temperature.
- Clarification: Centrifuge at 4,000 x g for 10 minutes.
- Dilution: Transfer 100 µL of supernatant to an autosampler vial. Dilute with 900 µL of Diluent.
 - Critical Step: The high dilution factor (1:10) is essential to reduce matrix effects (signal suppression) common in legume extracts.^[2]
- Filtration: Filter through a 0.2 µm PTFE syringe filter prior to injection.

LC Method Parameters

A polar-embedded C18 column is selected to enhance the retention of the amine-functionalized **phomopsinamine**, which can elute too early on standard C18 columns.^[1]

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity)
- Column: Waters Acquity UPLC HSS T3, 2.1 x 100 mm, 1.8 µm (or equivalent Polar C18).

- Column Temp: 40°C
- Flow Rate: 0.4 mL/min[5]
- Injection Vol: 5 µL

Mobile Phases:

- A: Water + 0.1% Formic Acid + 2mM Ammonium Formate
- B: Acetonitrile + 0.1% Formic Acid[2][5]

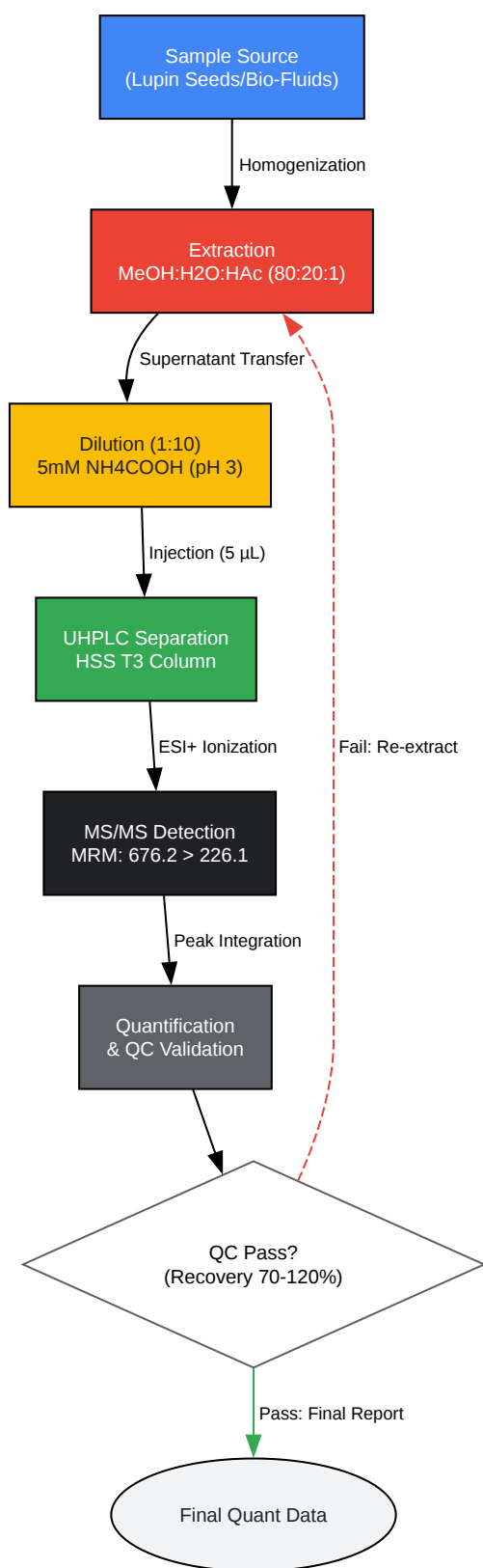
Gradient Profile:

Time (min)	% A	% B	Curve
0.00	95	5	Initial
1.00	95	5	Hold
6.00	5	95	Linear
8.00	5	95	Wash
8.10	95	5	Re-equilibration

| 10.00 | 95 | 5 | End |[1][2]

Workflow Visualization

The following diagram illustrates the logical flow from sample extraction to data validation, highlighting the critical decision points for quality control.



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Caption: Step-by-step workflow for **Phomopsinamine** quantification, including critical QC checkpoints.

Method Validation & Performance

To ensure Trustworthiness and self-validation, the following performance criteria must be met before routine analysis.

Parameter	Acceptance Criteria	Scientific Justification
Linearity (R^2)	> 0.995	Ensures accurate quantitation across the dynamic range (typically 1–500 ng/mL). [1] [2]
Recovery	70–120%	Verifies extraction efficiency from complex matrices (e.g., high-protein lupin flour). [1] [2]
Matrix Effect (ME)	$\pm 20\%$	Assessed by comparing slope of matrix-matched curve vs. solvent curve. [1] [2] High suppression requires higher dilution.
Retention Time	± 0.1 min	Strict window required to distinguish from isobaric interferences in biological matrices.
Ion Ratio	$\pm 20\%$ (Qual/Quant)	Confirms analyte identity; deviations suggest co-eluting interferences. [2]

Troubleshooting Tip: If low sensitivity is observed, check the Cone Voltage. **Phomopsinamine** is a fragile molecule; excessively high cone voltage can induce in-source fragmentation, depleting the precursor ion before it reaches the quadrupole.

References

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